

An In-depth Technical Guide to 2-Amino-2-methylpropanamide

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Compound of Interest

Compound Name: 2-Amino-2-methylpropanamide

Cat. No.: B190125

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This technical guide provides comprehensive information on the molecular properties, synthesis, and analysis of **2-Amino-2-methylpropanamide**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Data

2-Amino-2-methylpropanamide, also known as 2-methylalaninamide, is a derivative of the amino acid alanine. Its fundamental molecular characteristics are summarized below.

Property	Value	Reference
Molecular Formula	C4H10N2O	[1] [2]
Molecular Weight	102.14 g/mol	[1] [3]
IUPAC Name	2-amino-2-methylpropanamide	[1]
CAS Number	16252-90-7	[2]
Canonical SMILES	<chem>CC(C)(C(=O)N)N</chem>	[1]

Experimental Protocols

While specific experimental protocols for **2-Amino-2-methylpropanamide** are not extensively detailed in publicly available literature, a plausible multi-step synthesis can be derived from established organic chemistry principles and patent literature for structurally related

compounds. The following protocol outlines a potential synthetic route starting from 2-chloropropane.

A Proposed Synthetic Pathway:

A potential synthesis route involves the formation of a nitrile from an alkyl halide, followed by the introduction of a hydroxyl group and subsequent hydrolysis and degradation to yield the final amide product. A related synthesis for 2-amino-2-methyl-1-propanol is described in patent CN107129435B, which involves the reaction of 2-chloropropane with sodium cyanide to form 2-methylpropionitrile.^[4] This intermediate can then undergo further reactions to produce the desired amide.

Step 1: Synthesis of 2-methylpropionitrile

- In a well-ventilated fume hood, equip a round-bottom flask with a reflux condenser and a magnetic stirrer.
- Add a solution of sodium cyanide in a suitable solvent, such as dimethyl sulfoxide (DMSO).
- Slowly add 2-chloropropane to the reaction mixture.
- Heat the mixture to reflux and maintain for several hours until the reaction is complete, monitoring by a suitable technique like gas chromatography.
- After cooling, the reaction mixture is worked up by pouring it into water and extracting the product with an organic solvent like diethyl ether.
- The organic layers are combined, dried over an anhydrous salt (e.g., magnesium sulfate), and the solvent is removed by rotary evaporation to yield 2-methylpropionitrile.

Step 2: Hydrolysis of 2-methylpropionitrile to **2-Amino-2-methylpropanamide**

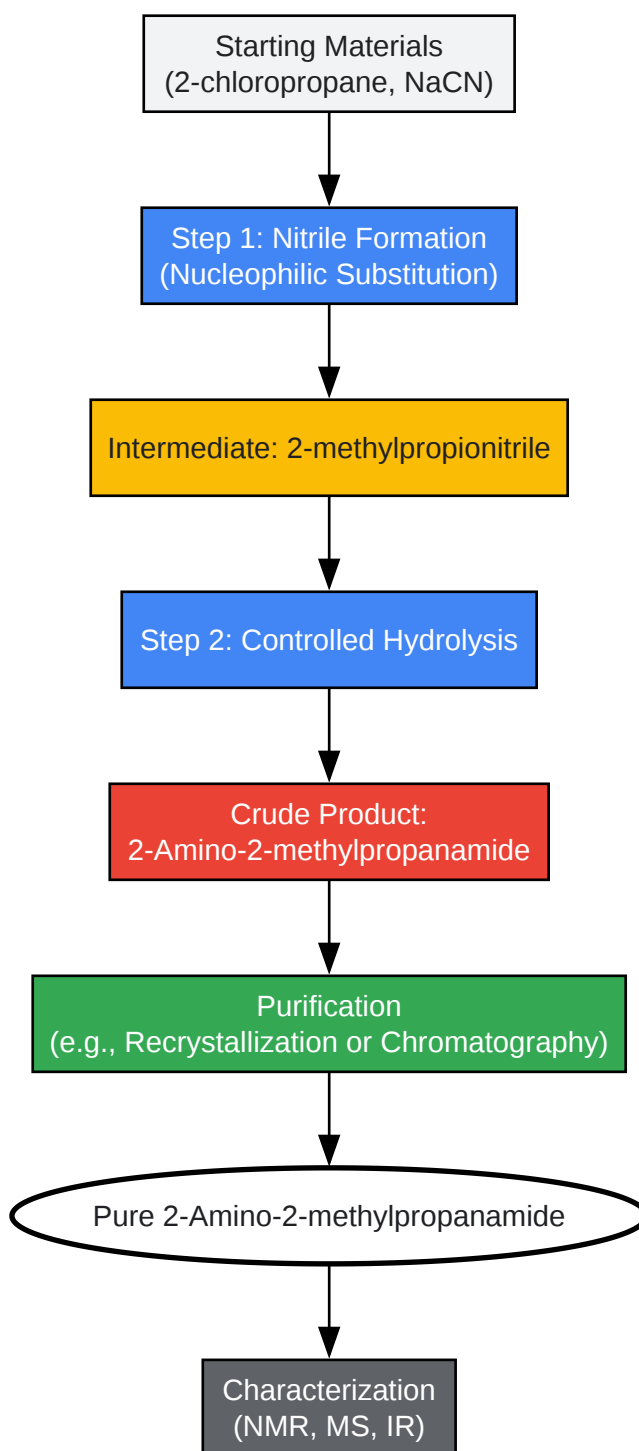
- The 2-methylpropionitrile can be hydrolyzed to the corresponding amide.
- This can be achieved under acidic or basic conditions. For instance, controlled hydrolysis using an acid catalyst in the presence of water can yield the amide.

- Alternatively, a Hoffman degradation of a related amide, 2,2-dimethyl-3-hydroxypropanamide, is mentioned as a route to an amino alcohol, suggesting that amide formation is a key step.^[4]

It is important to note that this is a proposed pathway and would require optimization of reaction conditions and purification procedures. All work should be conducted with appropriate safety precautions.

Logical Workflow for Synthesis and Purification

The following diagram illustrates a generalized workflow for the synthesis and subsequent purification of **2-Amino-2-methylpropanamide**, based on the principles outlined in the experimental protocol section.



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